

In-depth Technical Guide: 1,13-Tetradecadien-4-ol

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Compound of Interest

Compound Name: 1,13-Tetradecadien-4-ol

Cat. No.: B15092361

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CAS Number: 114837-51-3

Molecular Formula: C₁₄H₂₆O

Molecular Weight: 210.35 g/mol

Summary

This document provides a technical overview of **1,13-Tetradecadien-4-ol**, a long-chain unsaturated alcohol. Due to the limited availability of public research data on this specific compound, this guide focuses on presenting the confirmed chemical identification information. Extensive searches for detailed experimental protocols, quantitative data, and specific biological activities did not yield substantive results within publicly accessible scientific literature.

Chemical Structure and Properties

Below is a table summarizing the basic chemical properties of **1,13-Tetradecadien-4-ol**.

| Property | Value | Reference |
|-------------------|-----------------------------------|-----------|
| CAS Number | 114837-51-3 | [1] |
| Molecular Formula | C ₁₄ H ₂₆ O | |
| Molecular Weight | 210.35 g/mol | |

Experimental Data

Despite comprehensive searches of scientific databases and literature, no specific experimental protocols for the synthesis, purification, or analysis of **1,13-Tetradecadien-4-ol** have been found. Similarly, quantitative data from spectroscopic analyses such as NMR, IR, or Mass Spectrometry are not publicly available for this compound.

Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity of **1,13-Tetradecadien-4-ol**. Consequently, information regarding its mechanism of action or any associated signaling pathways is unavailable.

Conclusion

1,13-Tetradecadien-4-ol is a chemically defined substance with the CAS number 114837-51-3. However, a thorough review of existing scientific literature reveals a significant gap in knowledge regarding its synthesis, experimental characterization, and biological function. This lack of data prevents the creation of a detailed technical guide as originally requested. Further research would be necessary to elucidate the properties and potential applications of this compound.

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References

- 1. tetradeca-1,13-dien-4-ol | CAS#:114837-51-3 | Chemsoc [chemsoc.com]
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